

# Gisadenafil besylate batch specific certificate of analysis

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## Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

Cat. No.: S004610

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## Chemical Information of Gisadenafil Besylate

The table below summarizes the available technical data for **Gisadenafil besylate** as a bulk reference standard.

Property	Description
CAS Number	334827-98-4 [1]
Molecular Formula	$C_{23}H_{33}N_7O_5S \cdot C_6H_6O_3S$ [1]
Molecular Weight	677.79 g/mol [1]
Application	Phosphodiesterase-5 (PDE5) inhibitor [1]
Primary Supplier	Santa Cruz Biotechnology (SCBT) [1]
For Research Use Only	Not for diagnostic or therapeutic use [1]

## How to Obtain a Batch-Specific Certificate of Analysis

A Certificate of Analysis (CoA) is a crucial document that provides quality control data for a specific product batch, including results of purity, identity, and potency testing.

- **Direct Source:** The supplier **Santa Cruz Biotechnology (SCBT)** explicitly states that lot-specific data is available on its CoA and should be referred to [1]. This is the standard practice for reputable chemical suppliers.
- **Acquisition Process:** A batch-specific CoA is generated for each manufacturing lot and is almost always available to customers **upon purchase** or by request using the specific product and lot number.

For **Gisadenafil besylate**, you would need to purchase a specific lot (e.g., **sc-361185**) and request the CoA directly from SCBT, as it is not publicly posted.

## Troubleshooting Common Experimental Issues

The following table addresses potential issues researchers may encounter when working with PDE5 inhibitors like **Gisadenafil besylate**.

Issue	Possible Cause	Suggested Solution
<b>Unexpectedly low biological activity</b>	Compound degradation due to improper storage, or use of an outdated batch.	Verify storage conditions (-20°C). Use a fresh, in-date batch and consult the CoA for purity. Confirm identity via analytical methods (e.g., HPLC, MS).
<b>Low purity in analysis</b>	Chemical degradation or initial low purity of the batch.	Cross-reference the <b>CoA's purity data</b> (e.g., by HPLC). Repurify the compound if necessary. Always record the lot number for traceability.
<b>Solubility problems in buffer</b>	The besylate salt form may have limited solubility in aqueous solutions.	First dissolve in a small volume of a suitable solvent like DMSO, then dilute into the aqueous buffer. Ensure final DMSO concentration is compatible with the assay system.

## Frequently Asked Questions (FAQs)

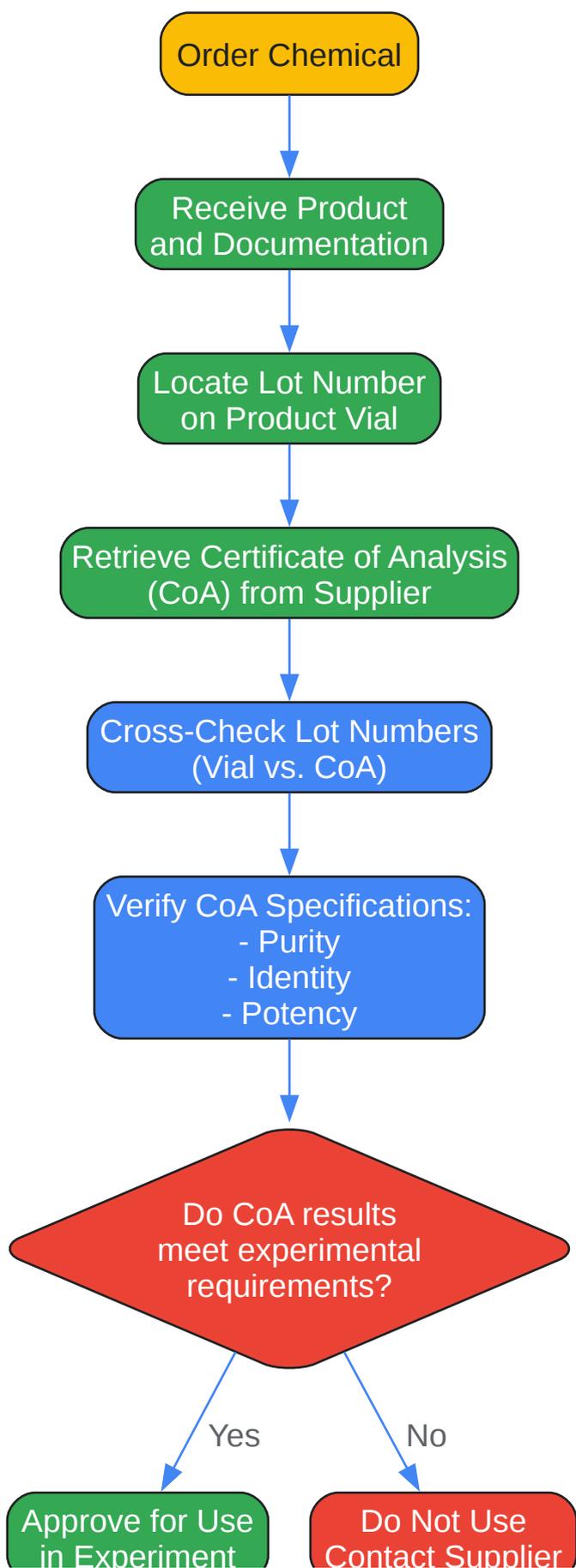
**Q1: What is the primary pharmacological target of **Gisadenafil besylate**?** A1: **Gisadenafil besylate** is characterized as a **PDE5 inhibitor** [1]. It works by blocking the phosphodiesterase-5 enzyme, leading to increased levels of cyclic guanosine monophosphate (cGMP).

**Q2: Is **Gisadenafil besylate** approved for human therapeutic use?** A2: No. The available information specifies that **Gisadenafil besylate** is sold "**For Research Use Only**" and is "**Not Intended for Diagnostic or Therapeutic Use**" [1].

**Q3: Our experiment requires a highly pure compound. How can we ensure quality?** A3: The single most important step is to obtain and review the **batch-specific Certificate of Analysis (CoA)** from the supplier before use. This document provides verified data on purity, identity, and strength for that specific lot [1].

## Experimental Workflow for Certificate Verification

For clarity in your laboratory's standard operating procedures, the following diagram outlines the recommended workflow for verifying and using a chemical reference standard.





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## References

1. Gisadenafil besylate | CAS 334827-98-4 [scbt.com]

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